

An In-depth Technical Guide to 3-(phenylthio)-1H-pyrrole: Synthesis and Identification

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Compound of Interest

Compound Name: 3-(Phenylsulfanyl)-1H-pyrrole

CAS No.: 82511-49-7

Cat. No.: B14421513

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Abstract

This technical guide provides a comprehensive overview of 3-(phenylthio)-1H-pyrrole, a heterocyclic compound of interest in synthetic and medicinal chemistry. While a specific CAS Number for this compound is not readily available in common chemical databases, this guide consolidates information on its synthesis, structural elucidation, and spectroscopic characterization. We will delve into a robust synthetic protocol, offering insights into the mechanistic choices that ensure product integrity. Furthermore, a detailed analysis of its expected spectroscopic data, including ^1H NMR, ^{13}C NMR, Mass Spectrometry, and Infrared Spectroscopy, will be presented to aid researchers in its unambiguous identification. This document is intended for chemists, biochemists, and drug discovery professionals who require a practical and in-depth understanding of this valuable molecular scaffold.

Chemical Identity and Physicochemical Properties

The structural integrity and purity of a compound are paramount for any research application. This section outlines the fundamental identifiers for 3-(phenylthio)-1H-pyrrole.

Identifier	Data	Source/Comment
Chemical Name	3-(phenylthio)-1H-pyrrole	IUPAC Nomenclature
Molecular Formula	C ₁₀ H ₉ NS	Calculated
Molecular Weight	175.25 g/mol	Calculated
CAS Number	Not readily available	
Appearance	Expected to be an oil or low-melting solid	Based on similar compounds

Synthesis of 3-(phenylthio)-1H-pyrrole: A Mechanistic Approach

The introduction of a thioether linkage at the C3 position of the pyrrole ring can be achieved through various synthetic strategies. A particularly effective and controllable method is the acid-catalyzed reaction of an N-protected pyrrole precursor with an aryl thiol. This approach offers high yields and good regioselectivity.^[1]

The causality behind this synthetic choice lies in the ability of an electron-withdrawing group on the pyrrole nitrogen to direct electrophilic substitution and the subsequent ease of deprotection to yield the final product. The use of a Lewis acid like aluminum chloride (AlCl₃) facilitates the key C-S bond formation.^[1]

Experimental Protocol: Synthesis of 3-thiosubstituted Pyrroles

This protocol is adapted from a general method for the synthesis of 3-thiolated pyrroles and can be applied for the preparation of 3-(phenylthio)-1H-pyrrole.^[1]

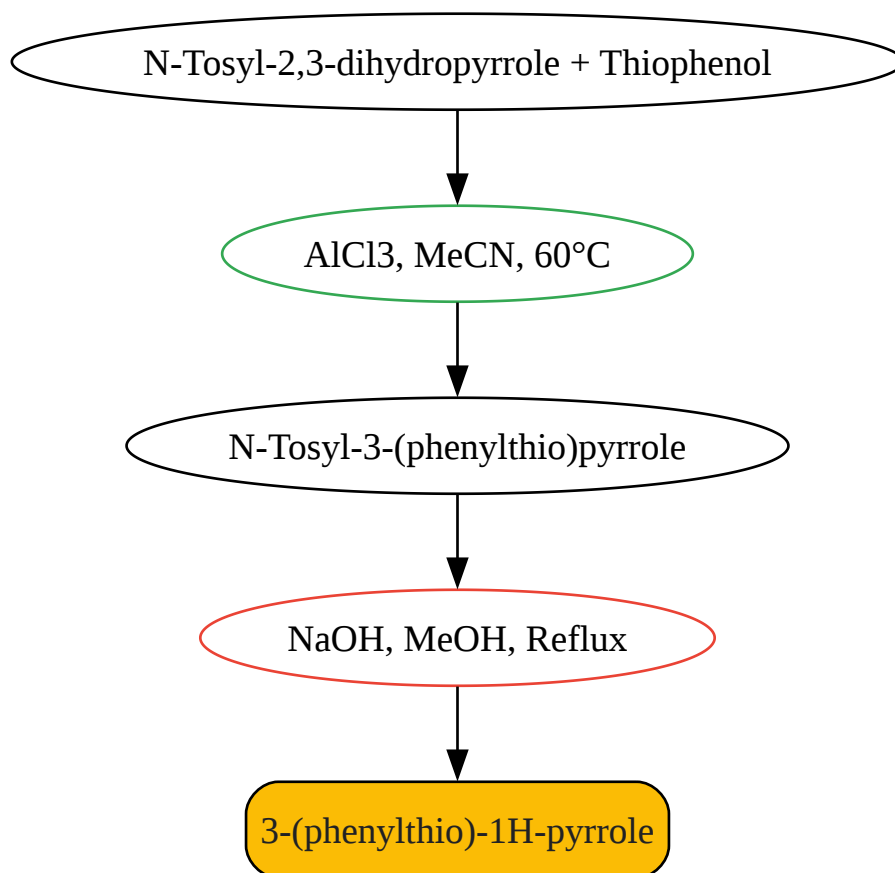
Step 1: Preparation of the N-Tosyl-2,3-dihydropyrrole Precursor The synthesis begins with an N-protected pyrrole, typically with a tosyl (Ts) group, which serves to activate the pyrrole ring and can be readily removed later.

Step 2: Thiolation Reaction

- To a solution of the N-tosyl-2,3-dihydropyrrole precursor in acetonitrile (MeCN), add aluminum chloride (AlCl_3 , 0.3 equivalents).
- Add thiophenol (1.0 equivalent) to the reaction mixture.
- Stir the reaction at 60 °C and monitor its progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate (NaHCO_3).
- Extract the aqueous layer with ethyl acetate.
- Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield the N-tosyl-3-(phenylthio)pyrrole.

Step 3: Deprotection of the N-Tosyl Group

- Dissolve the N-tosyl-3-(phenylthio)pyrrole in a suitable solvent such as methanol.
- Add a base, for example, sodium hydroxide (NaOH), and heat the mixture to reflux.
- Monitor the reaction by TLC until the starting material is consumed.
- After cooling to room temperature, neutralize the reaction mixture with a dilute acid (e.g., 1M HCl).
- Extract the product with an organic solvent, dry the combined organic layers, and concentrate to obtain 3-(phenylthio)-1H-pyrrole.



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Spectroscopic Characterization and Structural Elucidation

Accurate structural confirmation is achieved through a combination of spectroscopic techniques. The following data are predicted based on the analysis of similar substituted pyrroles.

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^1H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H NMR spectrum provides detailed information about the proton environment.

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H1 (N-H)	8.0 - 8.5	br s	-
H2	6.8 - 7.0	t	~2.5
H4	6.2 - 6.4	t	~2.5
H5	6.6 - 6.8	t	~2.5
Phenyl-H	7.2 - 7.5	m	-

The broad singlet for the N-H proton is characteristic of pyrroles. The protons on the pyrrole ring (H2, H4, and H5) are expected to appear as triplets due to coupling with their neighbors. The phenyl protons will likely appear as a complex multiplet in the aromatic region.

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹³C NMR spectrum reveals the carbon framework of the molecule.

Carbon	Predicted Chemical Shift (δ , ppm)
C2	118 - 122
C3	115 - 120
C4	108 - 112
C5	116 - 120
Phenyl C (ipso)	135 - 140
Phenyl C (ortho, meta, para)	125 - 130

The carbon attached to the sulfur atom (C3) will be influenced by the electronegativity of the sulfur. The chemical shifts of the phenyl carbons will be in the typical aromatic range.

Mass Spectrometry (MS)

Mass spectrometry is crucial for determining the molecular weight and fragmentation pattern.

- Expected Molecular Ion (M^+): $m/z = 175.05$
- Key Fragmentation Patterns: The fragmentation of pyrrole derivatives often involves the loss of small molecules or cleavage of the substituent groups. For 3-(phenylthio)-1H-pyrrole, characteristic fragments may arise from the cleavage of the C-S bond, leading to ions corresponding to the phenylthio group ($m/z = 109$) and the pyrrole ring.

Infrared (IR) Spectroscopy

The IR spectrum helps identify the functional groups present in the molecule.

Wavenumber (cm^{-1})	Vibration
3300 - 3500	N-H stretch
3000 - 3100	Aromatic C-H stretch
1450 - 1600	C=C stretch (aromatic)
1000 - 1300	C-N stretch
600 - 800	C-S stretch

The presence of a broad N-H stretching band and characteristic aromatic C-H and C=C stretching bands would be key features in the IR spectrum.

Applications and Future Directions

Pyrrole derivatives containing sulfur are important scaffolds in medicinal chemistry and materials science. They have been investigated for a range of biological activities, including as potential anticancer agents.[2] The phenylthio group can modulate the electronic properties and bioavailability of the pyrrole core, making 3-(phenylthio)-1H-pyrrole a valuable intermediate for the synthesis of more complex molecules with tailored properties. Further research into the derivatization of this compound could lead to the discovery of novel therapeutic agents and functional materials.

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